

Dimethyl Adipate (CAS 627-93-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Dimethyladipate

Cat. No.: B125988

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Introduction

Dimethyl adipate (DMA), identified by CAS number 627-93-0, is the organic compound with the formula $(CH_2)_4(COOCH_3)_2$. It is the dimethyl ester of adipic acid. DMA is a colorless, oily liquid with a mild, pleasant odor. While its primary applications are industrial, serving as a plasticizer, a solvent for paint stripping and resins, and a chemical intermediate, its toxicological and environmental fate are of significant interest to researchers and safety professionals.^[1] This guide provides an in-depth overview of the chemical properties and safety data for dimethyl adipate, including detailed experimental methodologies for key assessments.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of dimethyl adipate are summarized in the table below. These properties are crucial for its handling, application, and in predicting its environmental distribution.

| Property | Value | Reference |
|--|---|--------------|
| Molecular Formula | C ₈ H ₁₄ O ₄ | [2] |
| Molecular Weight | 174.19 g/mol | [1][2] |
| Appearance | Colorless liquid | [1][2][3] |
| Odor | Mild nutty odor | [2] |
| Melting Point | 8 °C (46.4 °F) | [2][3][4] |
| Boiling Point | 109-110 °C at 14 mmHg | [2][3][5][4] |
| Flash Point | 107 °C (225 °F) (closed cup) | [3] |
| Density | 1.062 g/mL at 20 °C | [2][5] |
| Vapor Pressure | 0.06 mmHg at 20 °C | [5][4] |
| Water Solubility | <1 g/L | |
| Solubility | Soluble in alcohol and ether. | [2][3] |
| logP (Octanol-Water Partition Coefficient) | 1.03 | [3] |
| Refractive Index | 1.428 at 20 °C | [2][3] |
| Autoignition Temperature | 360 °C (680 °F) | [5][4] |
| Explosive Limits | 0.81 - 8.1 % (V) | [2][6] |

Safety and Toxicological Data

The safety profile of dimethyl adipate is essential for risk assessment in occupational and environmental contexts. The following table summarizes key toxicological data.

| Endpoint | Value | Species | Method | Reference |
|--|--------------------------------------|----------------------------|---|-----------|
| Acute Oral LD50 | > 5,000 mg/kg | Rat | OECD Test Guideline 401 (similar) | [7] |
| Acute Dermal LD50 | > 2,000 mg/kg | Rat | OECD Test Guideline 402 | [8] |
| Acute Inhalation LC50 | No data available | | | |
| Skin Irritation | Not classified as a skin irritant | Rabbit | OECD Test Guideline 404 (similar) | [9] |
| Eye Irritation | Not classified as an eye irritant | Rabbit | OECD Test Guideline 405 (similar) | [9] |
| Genotoxicity (Bacterial Reverse Mutation Assay) | Not mutagenic | OECD Test Guideline 471 | [8] | |
| Reproductive/De velopmental Toxicity (NOAEL) | 300 mg/kg/day (developmental) | Rat | Read-across from diisobutyl adipate (OECD 421) | [8] |
| Reproductive/De velopmental Toxicity (NOAEL) | 1000 mg/kg/day (fertility) | Rat | Read-across from diisobutyl adipate (OECD 421) | [8] |

Hazard Statements: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), dimethyl adipate is generally not classified as hazardous.[4][7] However, some safety data sheets may indicate it is harmful to aquatic life.[9][10]

Personal Protective Equipment (PPE): When handling dimethyl adipate, it is recommended to use:

- Eye/Face Protection: Safety glasses or goggles.[\[5\]](#)[\[11\]](#)
- Skin Protection: Protective gloves (e.g., butyl rubber).[\[5\]](#)[\[11\]](#)
- Respiratory Protection: Not typically required with adequate ventilation. In case of insufficient ventilation, a suitable respirator should be worn.[\[7\]](#)

Experimental Protocols

Detailed methodologies for key toxicological and environmental fate studies are based on internationally recognized OECD guidelines.

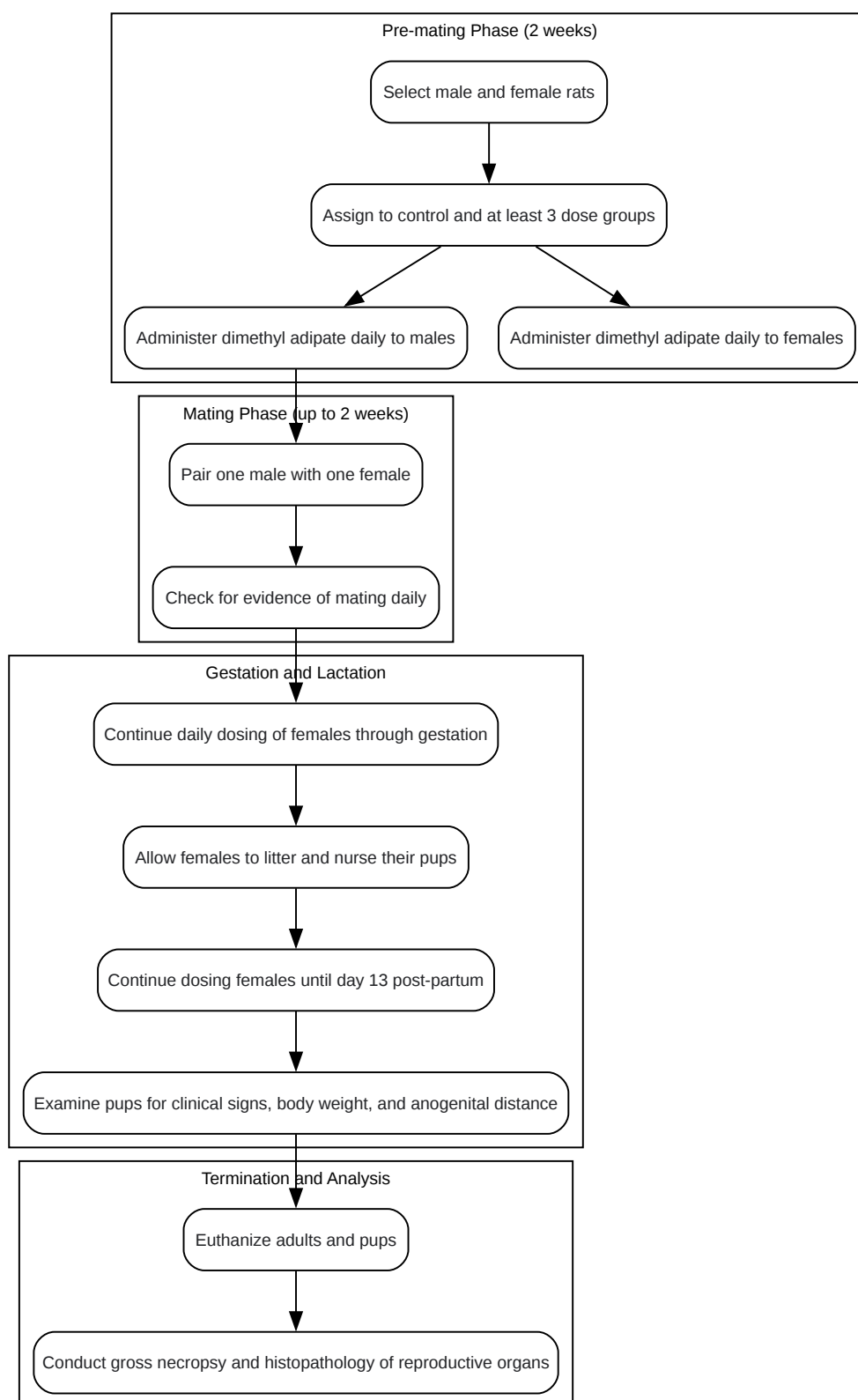
Acute Dermal Toxicity (as per OECD Test Guideline 402)

This protocol is designed to assess the potential adverse effects of a substance following a single, short-term dermal exposure.

Workflow for Acute Dermal Toxicity Testing (OECD 402).

Reproduction/Developmental Toxicity Screening Test (as per OECD Test Guideline 421)

This screening test provides information on the potential effects of a substance on reproductive performance and the development of offspring.

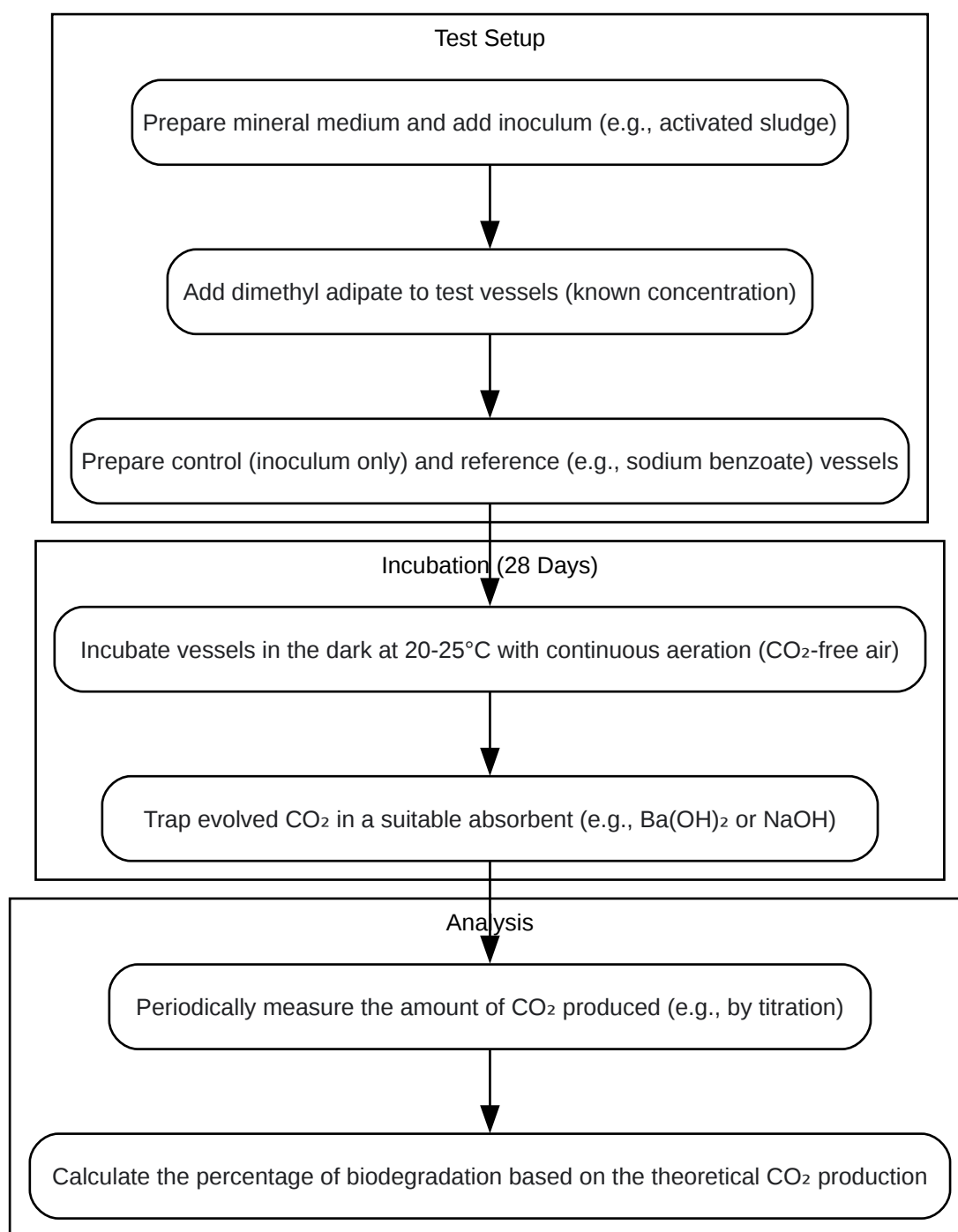


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Workflow for Reproduction/Developmental Toxicity Screening (OECD 421).

Ready Biodegradability (as per OECD Test Guideline 301)

This series of methods evaluates the potential for a chemical to be rapidly biodegraded by microorganisms under aerobic aquatic conditions. The CO₂ Evolution Test (301B) is a common method.



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Workflow for Ready Biodegradability Test (OECD 301B).

Reactivity Profile

Dimethyl adipate is an ester.[2] As such, it can react with acids to liberate heat along with adipic acid and methanol.[2] Strong oxidizing acids may cause a vigorous, exothermic reaction.[2] Heat is also generated by its interaction with caustic solutions.[2] Mixing with alkali metals and hydrides can generate flammable hydrogen gas.[2] It is incompatible with strong oxidizing agents, acids, bases, and reducing agents.[2]

Environmental Fate

If released into the environment, dimethyl adipate's fate is governed by its physical and chemical properties. With a vapor pressure of 0.06 mm Hg at 25 °C, it will exist primarily as a vapor in the atmosphere.[3] In the atmosphere, it is expected to be degraded by reaction with photochemically-produced hydroxyl radicals, with an estimated half-life of 4 days.[3] If released to soil, dimethyl adipate is expected to have very high mobility based on an estimated Koc of 11.[3]

Conclusion

Dimethyl adipate is a widely used industrial chemical with a well-characterized profile of chemical and physical properties. Toxicological data indicate a low order of acute toxicity. While not classified as a skin or eye irritant, appropriate personal protective equipment should be used during handling to minimize exposure. Standardized testing protocols, such as those from the OECD, provide a robust framework for assessing its safety and environmental impact. Its high mobility in soil and moderate persistence in the atmosphere are key considerations for its environmental risk assessment. This guide provides a foundational understanding for professionals working with or studying this compound.

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